An In-depth Technical Guide to 1-(4-Phenoxybutyl)imidazole

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Compound of Interest

Compound Name:	*1-(4-Phenoxybutyl)imidazole*
Cat. No.:	*B3840715*

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Abstract

This technical guide provides a comprehensive overview of **1-(4-Phenoxybutyl)imidazole**, a heterocyclic compound with significant potential in medicinal chemistry and materials science. This document details its core molecular and physical properties, provides a validated synthesis protocol, and explores its current and potential applications. The guide is intended to serve as a foundational resource for researchers and professionals engaged in drug discovery, chemical synthesis, and the development of novel functional materials.

Core Molecular Profile

1-(4-Phenoxybutyl)imidazole is a substituted imidazole featuring a phenoxybutyl group attached to one of the nitrogen atoms of the imidazole ring. This structural arrangement imparts a unique combination of properties, including potential biological activity and utility as a versatile chemical intermediate.

Molecular Formula and Weight

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The chemical structure of **1-(4-Phenoxybutyl)imidazole** consists of an imidazole ring, a four-carbon butyl linker, and a terminal phenoxy group. Based on this structure, the molecular formula and weight have been determined.

Property	Value
Molecular Formula	$C_{13}H_{16}N_2O$
Molecular Weight	216.28 g/mol [1]
Exact Mass	216.1263 g/mol

This data is consistent with compounds of the same molecular formula, such as the isomeric compound Efaroxan[1].

Structural Representation

The two-dimensional structure of **1-(4-Phenoxybutyl)imidazole** is depicted below, illustrating the connectivity of the imidazole, butyl, and phenoxy moieties.

Caption: 2D structure of **1-(4-Phenoxybutyl)imidazole**.

Synthesis Protocol

The synthesis of **1-(4-Phenoxybutyl)imidazole** can be effectively achieved through the N-alkylation of imidazole with a suitable phenoxybutyl halide. This method is a common and versatile strategy for the preparation of N-substituted imidazoles. A representative and validated protocol is detailed below. This synthesis is analogous to the N-alkylation of N-alkylimidazoles with 4-phenoxybutyl bromide, a method employed in the synthesis of related ionic liquids[2].

Reaction Scheme

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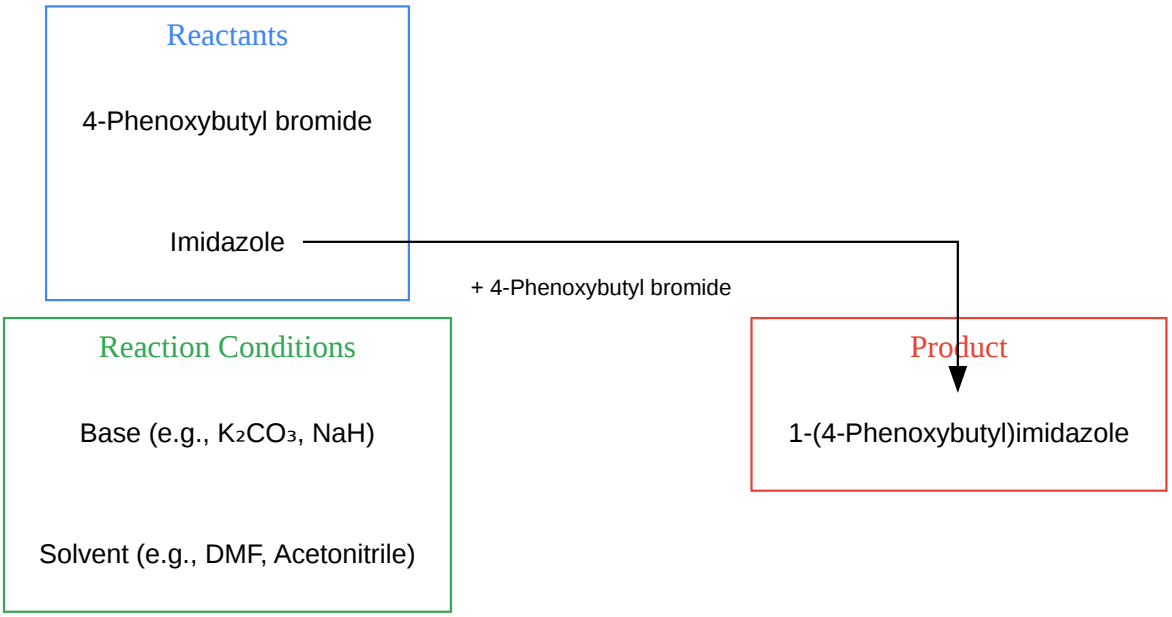

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Caption: General synthesis scheme for **1-(4-Phenoxybutyl)imidazole**.

Step-by-Step Methodology

- Preparation of Reactants:
  - In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a nitrogen inlet, add imidazole (1.0 equivalent).
  - Dissolve the imidazole in a suitable polar aprotic solvent such as N,N-dimethylformamide (DMF) or acetonitrile. The choice of solvent can influence reaction time and yield.
- Addition of Base:
  - To the stirred solution, add a suitable base (1.1 to 1.5 equivalents). Common bases for this reaction include potassium carbonate (K_2CO_3) or sodium hydride (NaH).
    - Expert Insight: The use of a strong base like NaH ensures complete deprotonation of the imidazole, which can lead to a faster reaction. However, K_2CO_3 is a milder, less

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hazardous, and often sufficient alternative.

- Addition of Alkylating Agent:
  - Slowly add 4-phenoxybutyl bromide (1.0 to 1.1 equivalents) to the reaction mixture at room temperature. The addition should be dropwise to control any potential exotherm.
- Reaction Conditions:
  - Heat the reaction mixture to a temperature between 60-80°C.
  - Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material (imidazole) is consumed. Reaction times can vary from a few hours to overnight.
- Work-up and Purification:
  - Once the reaction is complete, cool the mixture to room temperature.
  - If K_2CO_3 was used, filter the solid byproducts. If NaH was used, quench the reaction carefully with water or a saturated ammonium chloride solution.
  - Remove the solvent under reduced pressure.
  - Partition the residue between an organic solvent (e.g., ethyl acetate) and water.
  - Wash the organic layer sequentially with water and brine.
  - Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
  - The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **1-(4-Phenoxybutyl)imidazole**.

Physicochemical and Spectroscopic Characterization

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The physicochemical properties of **1-(4-Phenoxybutyl)imidazole** are crucial for its handling, formulation, and application. While extensive experimental data for this specific molecule is not widely published, predictions based on its structure and data from analogous compounds provide valuable insights.

Property	Predicted/Expected Value	Notes
Appearance	Colorless to pale yellow oil or low-melting solid	Based on similar N-alkylimidazoles.
Boiling Point	> 300 °C (estimated)	High due to the polar imidazole and aromatic phenoxy groups.
Solubility	Soluble in most organic solvents (e.g., methanol, ethanol, DMSO, chloroform). Limited solubility in water.	The hydrophobic phenoxy and butyl groups decrease water solubility compared to unsubstituted imidazole[3].
pKa (of conjugate acid)	~6.5 - 7.0	The basicity of the imidazole ring is expected to be similar to other 1-substituted imidazoles.

Spectroscopic Data (Expected):

- ^{1}H NMR: Resonances corresponding to the protons of the imidazole ring (typically in the range of δ 6.8-7.8 ppm), the phenoxy group (δ 6.9-7.4 ppm), and the butyl chain (δ 1.5-4.2 ppm). The methylene group attached to the imidazole nitrogen will show a characteristic downfield shift.
- ^{13}C NMR: Signals for the carbon atoms of the imidazole ring (around δ 117-138 ppm), the phenoxy group (δ 114-158 ppm), and the butyl chain.
- Mass Spectrometry (EI): A molecular ion peak (M^+) at m/z = 216, with fragmentation patterns corresponding to the loss of the phenoxy group or cleavage of the butyl chain.
- Infrared (IR) Spectroscopy: Characteristic absorption bands for C-H stretching (aromatic and aliphatic), C=N and C=C stretching of the imidazole and phenyl rings, and C-O-C stretching of the ether linkage.

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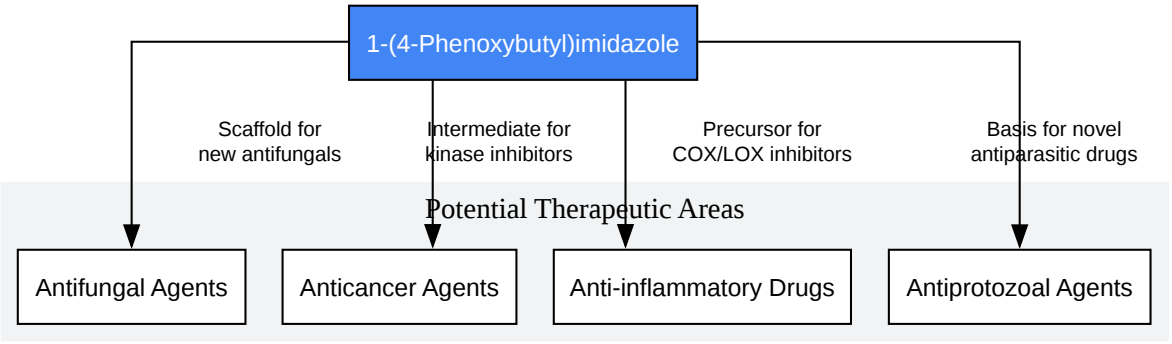
Potential Applications and Fields of Research

The unique structural features of **1-(4-Phenoxybutyl)imidazole** make it a compound of interest in several areas of research and development.

Medicinal Chemistry

The imidazole nucleus is a well-established pharmacophore found in numerous clinically used drugs[4][5]. Substituted imidazoles exhibit a wide range of biological activities, including antifungal, antibacterial, anticancer, and anti-inflammatory properties[4].



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Caption: Potential applications of **1-(4-Phenoxybutyl)imidazole** in medicinal chemistry.

Materials Science

As a precursor to ionic liquids, **1-(4-Phenoxybutyl)imidazole** plays a role in the development of "green" solvents and electrolytes[2]. Imidazolium-based ionic liquids are known for their low vapor pressure, high thermal stability, and tunable properties, making them suitable for various applications.

- Ionic Liquids: The quaternization of the second nitrogen atom of **1-(4-Phenoxybutyl)imidazole** with an alkyl halide leads to the formation of 1-alkyl-3-(4-phenoxybutyl)imidazolium salts. These salts are a class of ionic liquids with potential uses as:

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- Solvents for organic reactions and biomass processing.
- Electrolytes in batteries and other electrochemical devices.
- Antimicrobial agents.

- Corrosion Inhibitors: Imidazole derivatives are known to be effective corrosion inhibitors for various metals and alloys. The nitrogen atoms in the imidazole ring can coordinate with metal surfaces, forming a protective film.

Conclusion

1-(4-Phenoxybutyl)imidazole is a versatile heterocyclic compound with a well-defined molecular structure and accessible synthetic route. Its significance lies in its potential as a key building block in the development of new pharmaceuticals and advanced functional materials. The information presented in this guide provides a solid foundation for researchers and professionals to explore and capitalize on the unique properties of this compound. Further experimental validation of its physicochemical properties and biological activities is warranted to fully elucidate its potential.

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